

Application Note: Fluorescent Red 630 for In Vivo Near-Infrared Imaging

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Compound of Interest

Compound Name: *Fluorescent red 630*

CAS No.: *375395-99-6*

Cat. No.: *B3340300*

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Part 1: Executive Summary & Technical Rationale[1]

Fluorescent Red 630 (FR630) represents a critical class of fluorophores operating at the interface of the visible and Near-Infrared I (NIR-I) windows.[1] With an excitation maximum at ~630 nm and emission at ~650 nm, FR630 (CAS 375396-02-4) provides a strategic alternative to traditional cyanine dyes (like Cy5) for in vivo imaging.[1]

While true deep-tissue imaging often utilizes the 700–900 nm range (e.g., ICG, IRDye 800CW), FR630 is uniquely positioned for superficial tumor tracking, intraoperative guidance, and lymph node mapping.[1] Its spectral properties align perfectly with the standard 633 nm HeNe lasers found in flow cytometers and the "Red" filter sets of commercial IVIS (In Vivo Imaging System) platforms, making it a highly accessible tool for laboratories without specialized NIR-II hardware.[1]

Core Advantages

- **Spectral Matching:** Excitation at 630 nm avoids the high absorption of hemoglobin (which peaks <600 nm), allowing for significantly better tissue penetration than fluorescein or rhodamine derivatives.[1]

- **Stability:** FR630 exhibits superior photostability compared to first-generation cyanines, crucial for longitudinal time-lapse imaging in live animals.[\[1\]](#)
- **Bioconjugation Versatility:** Available as an amine-reactive succinimidyl ester (NHS-ester), it allows for robust labeling of antibodies, peptides, and nanoparticles for targeted delivery.[\[1\]](#)

Part 2: Technical Specifications & Data

Spectral Characteristics

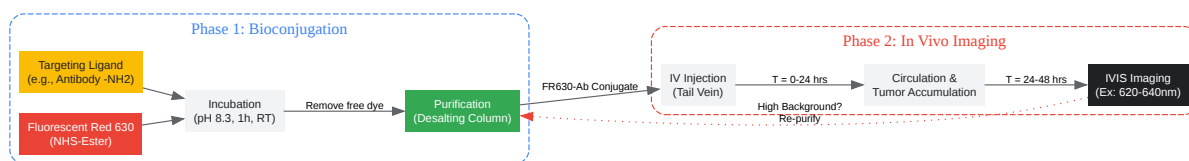
Parameter	Value	Notes
Excitation Max	630 nm	Matches 633 nm HeNe or 635 nm Diode lasers. [1]
Emission Max	650 nm	Falls within the "Optical Window I" (650–900 nm). [1]
Stokes Shift	~20 nm	Narrow shift requires precise bandpass filters to avoid crosstalk. [1]
Extinction Coefficient	~100,000 M ⁻¹ cm ⁻¹	High brightness suitable for low-abundance targets. [1]
Molecular Weight	~634.82 Da	Small molecule; minimal steric hindrance on antibodies. [1]
Solubility	DMSO/DMF (Stock)	Conjugates are water-soluble. [1]

Comparative Analysis: FR630 vs. Common Competitors

Fluorophore	Ex/Em (nm)	Quantum Yield (ϕ)	In Vivo Utility
Fluorescent Red 630	630/650	High	Surface tumors, subcutaneous xenografts, lymph nodes.
Cy5	649/666	Moderate	Similar to FR630; often less photostable. [1]
ICG (Indocyanine Green)	780/820	Low (aqueous)	Deep tissue, vascular clearance; requires specific 800nm channel. [1]
Fluorescein (FITC)	494/518	High	Poor in vivo; high tissue autofluorescence/absorption. [1]

Part 3: Experimental Workflows (Visualized)

The following diagram illustrates the critical path from bioconjugation to in vivo data acquisition. This workflow assumes the use of the NHS-ester form of FR630 for targeting a specific tumor antigen. [\[1\]](#)



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Figure 1: Integrated workflow for generating **Fluorescent Red 630** immunoconjugates and performing targeted in vivo imaging.

Part 4: Detailed Protocols

Protocol A: Bioconjugation of FR630 to Antibodies

Objective: Label a monoclonal antibody (mAb) with FR630-NHS ester for targeted tumor imaging.[\[1\]](#)

Materials:

- **Fluorescent Red 630 NHS Ester** (1 mg vial).[\[1\]](#)
- **Monoclonal Antibody** (concentration > 1 mg/mL, free of BSA/Gelatin).[\[1\]](#)
- **Sodium Bicarbonate buffer** (1M, pH 8.3).[\[1\]](#)
- **Anhydrous DMSO**.[\[1\]](#)
- **Zeba™ Spin Desalting Columns** (7K MWCO) or dialysis cassette.[\[1\]](#)

Step-by-Step Procedure:

- **Buffer Exchange (Critical):** Ensure the antibody is in a buffer free of primary amines (e.g., PBS).[\[1\]](#) If the antibody is in Tris or Glycine, dialyze against PBS first.[\[1\]](#) Tris will react with the NHS ester and quench the reaction.[\[1\]](#)
- **pH Adjustment:** Add 1/10th volume of 1M Sodium Bicarbonate (pH 8.3) to the antibody solution.[\[1\]](#)
 - Why? NHS esters react efficiently with primary amines (Lysine residues) at pH 8.0–9.0.[\[1\]](#)
- **Dye Preparation:** Dissolve FR630 NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.
 - **Caution:** Prepare immediately before use.[\[1\]](#) NHS esters hydrolyze rapidly in moisture.[\[1\]](#)
- **Reaction:** Add the dye to the antibody solution at a molar ratio of 10:1 to 20:1 (Dye:Protein).

- Calculation:
- Incubation: Incubate for 1 hour at room temperature in the dark with gentle agitation.
- Purification: Apply the reaction mixture to a pre-equilibrated desalting column (e.g., PD-10 or Zeba Spin) to remove unreacted free dye.
 - Validation: The free dye is a major source of background noise in in vivo imaging.[\[1\]](#)
- Quantification: Measure absorbance at 280 nm (protein) and 630 nm (dye) to calculate the Degree of Labeling (DOL). Target DOL: 2–4 dyes per antibody.[\[1\]](#)

Protocol B: In Vivo Imaging Setup

Objective: Image subcutaneous tumor xenografts using FR630.[\[1\]](#)

System Configuration (e.g., IVIS Spectrum/Lumina):

- Excitation Filter: 605 nm or 640 nm (narrow band).[\[1\]](#)
- Emission Filter: 660 nm or 680 nm (Cy5.5 filter set often works if standard Cy5 set is unavailable, but optimize for 650 nm peak).[\[1\]](#)
- Exposure Time: Auto (typically 1–5 seconds).[\[1\]](#)

Procedure:

- Animal Prep: Anesthetize mice (Isoflurane 2%). Shave the tumor area and surrounding skin to reduce autofluorescence from fur (hair scatters light significantly).[\[1\]](#)
- Administration: Inject 100 μ L of the FR630-Ab conjugate (approx. 20–50 μ g antibody) via tail vein.[\[1\]](#)
- Time Course:
 - T=0 (Pre-injection): Acquire background image.[\[1\]](#)
 - T=1 hr: Vascular phase (blood pool).[\[1\]](#)

- T=24–48 hrs: Tumor accumulation phase (EPR effect or specific binding).[1]
- Data Analysis: Draw Regions of Interest (ROI) over the tumor and a contralateral muscle site (background).[1] Calculate the Tumor-to-Background Ratio (TBR).[1]
 - Success Metric: A TBR > 3.0 is generally considered successful for targeted probes.[1]

Part 5: Troubleshooting & Expert Insights

The "Blue Shift" Phenomenon

Observation: The emission signal is weaker than expected or shifted. Cause: FR630, like many rhodamine/cyanine derivatives, can undergo fluorescence quenching if the Degree of Labeling (DOL) is too high (>6 dyes/antibody).[1] The proximity of fluorophores causes self-quenching.

[1] Solution: Reduce the dye:protein molar ratio during conjugation from 20:1 to 10:1.

High Liver/Kidney Background

Observation: Strong signal in abdominal organs obscuring the tumor.[1] Cause: This is physiological clearance.[1] Hydrophobic dyes (many red fluorophores) are cleared by the liver (hepatobiliary).[1] Solution:

- Wait longer (48–72 hours) for clearance.[1]
- If using a peptide, add PEGylation to improve circulation time and shift clearance to the kidneys (renal), which clears faster than the liver.[1]

Autofluorescence Management

Observation: Skin or chow glows in the red channel.[1] Cause: Chlorophyll in alfalfa-based mouse chow fluoresces in the red/NIR range (approx 660–680 nm).[1] Solution: Switch animals to a purified, alfalfa-free diet (e.g., casein-based) at least 1 week prior to imaging.[1] This is critical for 630/650 nm imaging.[1]

References

- Weissleder, R. (2001).[1] A clearer vision for in vivo imaging.[1] Nature Biotechnology, 19(4), 316-317.[1] [\[Link\]](#) (Foundational text on the "Optical Window" and tissue penetration depths)

- Ntziachristos, V., et al. (2003).[1] Fluorescence molecular tomography resolves protease activity in vivo.[1] Nature Medicine, 8(7), 757-760.[1] [Link] (Demonstrates the utility of NIR-I probes for enzymatic activity tracking)

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Sources

- 1. Fluorescent Dye Wavelength Index [sigmaaldrich.com]
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